

Proper Disposal of MRS 2500: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MRS 2500

Cat. No.: B1676837

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

MRS 2500, identified as the tetraammonium salt of (1R,2S)-4-[2-Iodo-6-(methylamino)-9H-purin-9-yl]-2-(phosphonooxy)bicyclo[3.1.0]hexane-1-methanol dihydrogen phosphate ester, is a highly potent and selective P2Y1 receptor antagonist used in research. While the substance does not meet the criteria for hazardous classification under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, proper disposal is crucial to maintain laboratory safety and environmental compliance. Adherence to established protocols ensures the safe management of this and other laboratory chemicals.

Immediate Safety and Handling Precautions

Before handling **MRS 2500**, it is imperative to use appropriate personal protective equipment (PPE). This includes:

- **Eye Protection:** Use of safety glasses is appropriate.
- **Hand Protection:** Chemical-resistant gloves (meeting standard BS EN 374:2003) should be worn and inspected before use. Hands should be thoroughly washed and dried after handling.
- **Respiratory Protection:** If a risk assessment indicates it is necessary, a suitable respirator should be used.

- **Body Protection:** Wear appropriate protective clothing to prevent skin contact.

Safe handling practices include working in a well-ventilated area, preferably a chemical fume hood, and avoiding the formation of dust and aerosols. Keep the compound away from heat and moisture, as decomposition may occur under these conditions.

****Step-by-Step Disposal Protocol**

The disposal of **MRS 2500** should be conducted in a manner that is consistent with all national, state, and local regulations for chemical waste. The following steps provide a general guideline for its proper disposal:

- **Waste Identification and Collection:**
 - Carefully collect any unused **MRS 2500** and any materials contaminated with it (e.g., weighing papers, pipette tips, gloves).
 - Place the waste in a suitable, clearly labeled, and sealed container. The container should be appropriate for chemical waste and prevent any leakage.
- **Consult Institutional Safety Protocols:**
 - Every research institution has an Environmental Health and Safety (EHS) department or a designated safety officer.
 - Consult your institution's specific guidelines for chemical waste disposal. These protocols will provide detailed instructions that are compliant with local and national laws.
- **Arrange for Professional Disposal:**
 - The collected waste must be handled by a specialized and licensed disposal company.
 - Your institution's EHS department will typically manage the collection and transfer of chemical waste to these certified handlers.
 - Do not dispose of **MRS 2500** down the drain or in regular solid waste.
- **Recommended Disposal Methods:**

- The primary recommended method of disposal is through a regulated landfill site specifically designed for chemical wastes.
- Other methods for hazardous or toxic waste disposal may be used, as determined by the licensed disposal company and in accordance with national legislation.

Quantitative Data Summary

The Safety Data Sheet for **MRS 2500** tetraammonium salt does not specify quantitative limits for disposal, as it is not classified as a hazardous substance under the referenced EC Directives. Therefore, a quantitative data table for disposal is not applicable. The primary directive is to dispose of the compound in accordance with national and local regulations for chemical waste.

Experimental Protocols

This document focuses on the proper disposal procedures for **MRS 2500**. For detailed experimental protocols regarding its use as a P2Y1 receptor antagonist, please refer to relevant scientific literature and established laboratory procedures for handling similar bioactive small molecules.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **MRS 2500**, from initial handling to final disposal.

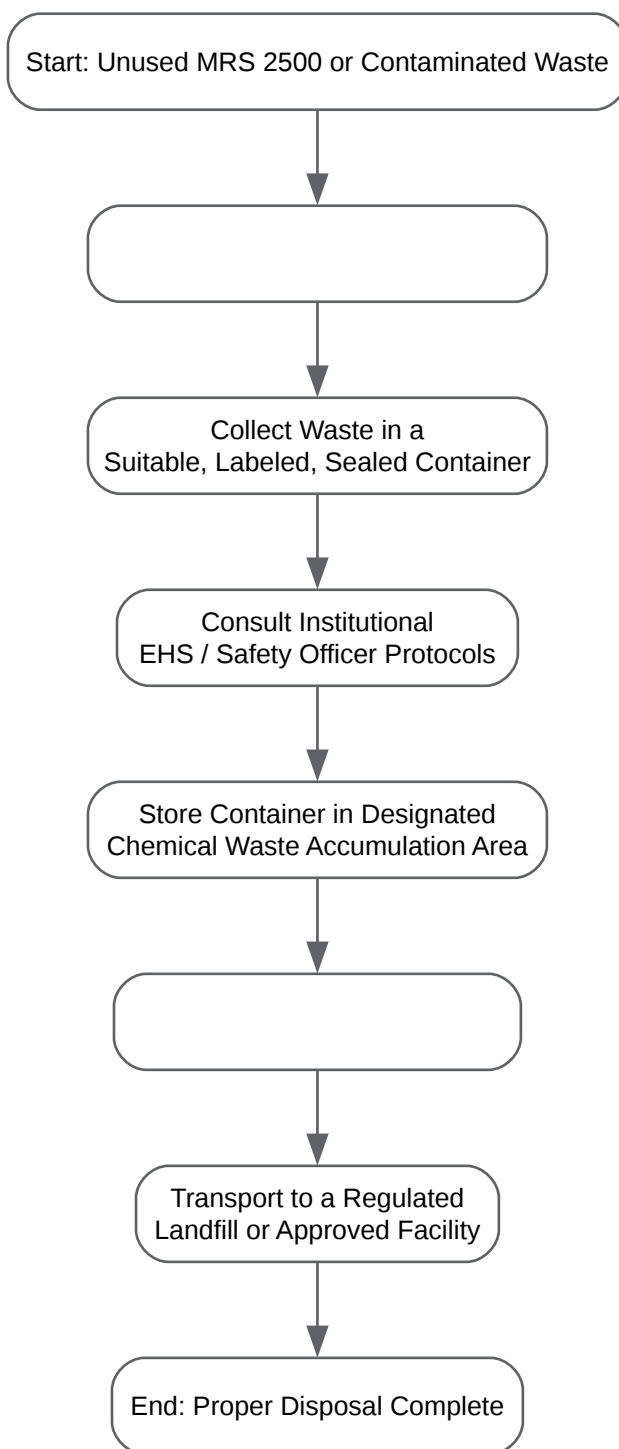


Figure 1: MRS 2500 Disposal Workflow

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Caption: Figure 1: **MRS 2500** Disposal Workflow. This diagram outlines the key steps for the safe and compliant disposal of **MRS 2500**.

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